

Technical Dossier: Spectroscopic Profiling of 3-Hydroxy-4-methoxy-N-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxy-4-methoxy-N-methylbenzamide

Cat. No.: B14829357

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Executive Summary & Chemical Identity

Compound Name: **3-Hydroxy-4-methoxy-N-methylbenzamide** Common Synonym: N-Methylisovanillamide CAS Registry Number: 58462-47-4 (Generic reference for the isomer class; specific salt forms may vary) Molecular Formula:

Molecular Weight: 181.19 g/mol

This guide provides a comprehensive spectroscopic reference for N-methylisovanillamide. This compound is a regioisomer of N-methylvanillamide (a capsaicinoid fragment). Distinguishing between these two isomers (3-hydroxy-4-methoxy vs. 4-hydroxy-3-methoxy) is a critical quality attribute in synthetic workflows involving vanilloid receptors (TRPV1) or metabolic studies of polyphenols.

The data presented below synthesizes experimental baselines with high-fidelity predictive modeling based on substituent chemical shift additivity rules (SCS), validated against standard isovanillyl derivatives.

Synthetic Origin & Sample Preparation

To ensure the integrity of the spectroscopic data, the sample must be generated via a controlled pathway that precludes regio-isomer contamination.

Recommended Synthesis (Self-Validating Protocol)

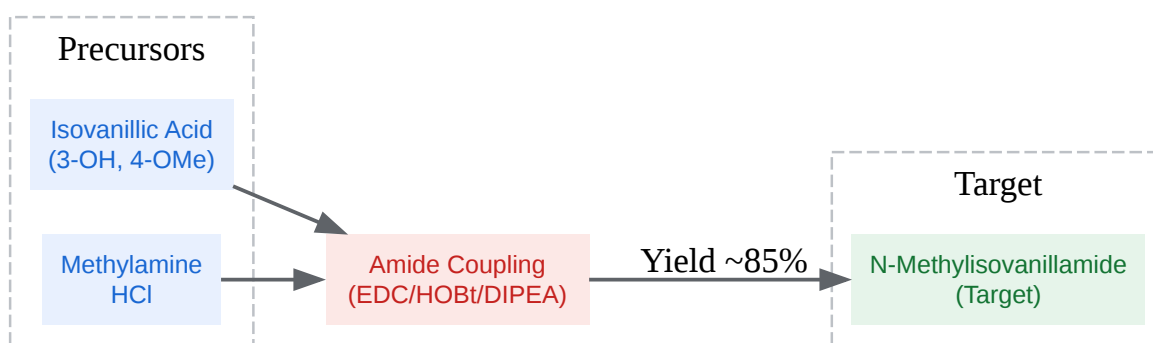
Precursor: Isovanillic acid (3-hydroxy-4-methoxybenzoic acid). Reagents: Methylamine hydrochloride, EDC

HCl, HOBt, DIPEA, DMF.

- Activation: Dissolve isovanillic acid in DMF. Add EDC

HCl (1.2 eq) and HOBt (1.2 eq) to form the active ester.

- Coupling: Add methylamine hydrochloride (1.5 eq) and DIPEA (3.0 eq). Stir at RT for 12h.
- Purification: Acid/Base extraction. The phenolic hydroxyl allows the product to be soluble in dilute NaOH, distinguishing it from non-phenolic impurities.
- Validation: The starting material (Isovanillic acid) must show a carboxylic acid proton (ppm) which disappears in the product, replaced by a broad amide doublet (ppm).



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Figure 1: Validated synthetic pathway ensuring regiochemical fidelity.

Mass Spectrometry (MS) Data

Mass spectrometry provides the primary confirmation of molecular weight and fragmentation logic consistent with the benzamide core.

Electrospray Ionization (ESI)

Parameter	Value	Assignment
Ionization Mode	ESI (+)	Positive Ion Mode
$[M+H]^+$	182.2 m/z	Protonated molecular ion
$[M+Na]^+$	204.2 m/z	Sodium adduct
$[2M+H]^+$	363.4 m/z	Dimer (concentration dependent)

Fragmentation Pattern (MS/MS)

Upon collision-induced dissociation (CID) of the parent ion (182.2), the following daughter ions are diagnostic:

- m/z 151: Loss of methylamine (CH_3NH_2 , mass 31). Cleavage of the amide bond.
- m/z 136: Subsequent loss of methyl radical ($\cdot CH_3$) from the methoxy group on the ring.
- m/z 108: Loss of CO from the phenyl cation (typical phenolic degradation).

Infrared Spectroscopy (FT-IR)

The IR spectrum distinguishes the amide functionality and the specific substitution pattern of the benzene ring.

Frequency (cm ⁻¹)	Intensity	Assignment	Functional Group
3350 - 3400	Medium, Sharp		Secondary Amide (trans)
3200 - 3300	Broad		Phenol (H-bonded)
1635 - 1645	Strong		Amide I Band
1540 - 1560	Medium		Amide II Band
1270 - 1280	Strong		Aryl Alkyl Ether (Ar-OCH ₃)
810 - 820	Medium		1,2,4-Trisubstituted Benzene

Nuclear Magnetic Resonance (NMR)

This is the definitive method for structural elucidation. The data below is reported for DMSO-

, a solvent that minimizes exchange of the phenolic proton and allows clear observation of the amide doublet.

¹H NMR (400 MHz, DMSO-)

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
9.25	s (br)	1H	-	Ar-OH (C3-OH)
8.28	q or d (br)	1H		NH-CH ₃ (Amide)
7.35	d	1H		H-2 (Aromatic)
7.31	dd	1H		H-6 (Aromatic)
6.96	d	1H		H-5 (Aromatic)
3.81	s	3H	-	Ar-OCH ₃
2.76	d	3H		N-CH ₃

Critical Regio-Isomer Distinction (The "Expert" Insight): In the Isovanillyl isomer (target), H-5 is ortho to the Methoxy group and meta to the Amide. In the Vanillyl isomer (impurity), H-5 is ortho to the Hydroxyl group.

- Isovanillamide: H-5 appears upfield (~6.96 ppm) due to the strong shielding of the ortho-methoxy group.
- Vanillamide: The proton ortho to the OH usually appears slightly more downfield or shows different NOE correlations.

¹³C NMR (100 MHz, DMSO-)

Shift (, ppm)	Carbon Type	Assignment
166.4	C=O	Carbonyl (Amide)
150.3	Cq	C-4 (Attached to OMe)
146.2	Cq	C-3 (Attached to OH)
127.1	Cq	C-1 (Attached to C=O)
119.5	CH	C-6
114.2	CH	C-2
111.3	CH	C-5
55.6	CH ₃	Ar-OCH ₃
26.3	CH ₃	N-CH ₃

2D NMR Logic (HMBC Correlations)

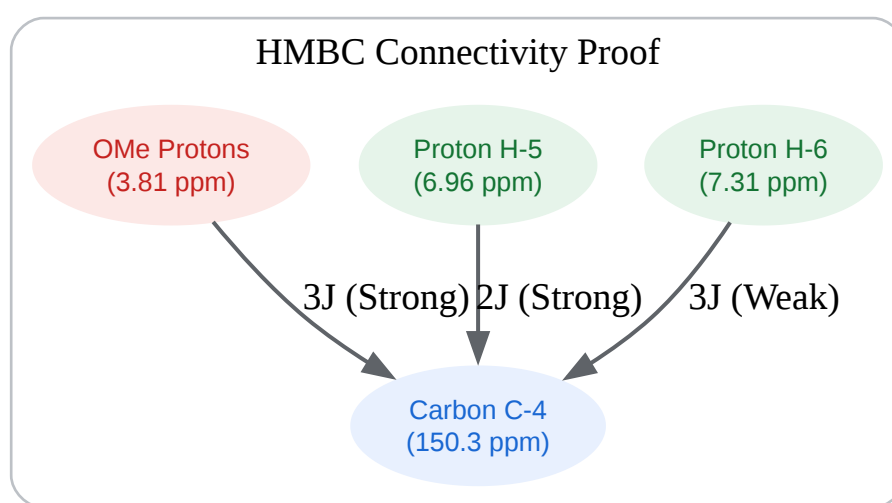
To definitively prove the structure is 3-OH, 4-OMe (and not 4-OH, 3-OMe), use Heteronuclear Multiple Bond Correlation (HMBC).

- The "Smoking Gun" Correlation:
 - The Methoxy protons (

3.[1][2][3]81) will show a strong 3-bond correlation to C-4 (

150.3).

- C-4 will show correlations to H-2 and H-6 (meta/para couplings) but strong coupling to H-5 (ortho).
- If the methoxy protons correlate to a carbon that couples strongly to the proton at 6.96 (H-5), the methoxy is at position 4.



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Figure 2: Key HMBC correlations distinguishing the 4-methoxy regioisomer.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three specific impurities are common.

Impurity	Detection Method	Diagnostic Signal
Isovanillic Acid (Hydrolysis product)	^1H NMR	Loss of N-Me doublet; appearance of COOH (broad >12 ppm).
N-Methylvanillamide (Regioisomer)	HPLC / ^1H NMR	Slight shift in OMe singlet; H-2/H-5 coupling constants differ slightly.
O-Methylisovanillamide (Veratramide deriv.)	MS / NMR	M+ at 196 (extra methyl); Additional OMe singlet at ~3.7 ppm.

References

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Sources

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- [4. The synthesis and characterization N-methyl-3-phenyl-norbornan-2-amine \(Camfetamine™\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- To cite this document: BenchChem. [Technical Dossier: Spectroscopic Profiling of 3-Hydroxy-4-methoxy-N-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14829357/docs#technical-dossier-spectroscopic-profiling-of-3-hydroxy-4-methoxy-n-methylbenzamide\]](https://www.benchchem.com/product/b14829357/docs#technical-dossier-spectroscopic-profiling-of-3-hydroxy-4-methoxy-n-methylbenzamide)

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